

# 4-Chloro-2-(trifluoromethyl)pyrimidine structure and IUPAC name

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## Compound of Interest

Compound Name:	4-Chloro-2-(trifluoromethyl)pyrimidine
Cat. No.:	B049514

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An In-depth Technical Guide to **4-Chloro-2-(trifluoromethyl)pyrimidine**

For Researchers, Scientists, and Drug Development Professionals

## Core Compound Identification

IUPAC Name: **4-chloro-2-(trifluoromethyl)pyrimidine**[\[1\]](#)[\[2\]](#)

Chemical Structure:

Caption: Chemical structure of **4-Chloro-2-(trifluoromethyl)pyrimidine**.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **4-Chloro-2-(trifluoromethyl)pyrimidine**.

Property	Value	Source
Molecular Formula	C5H2ClF3N2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	182.53 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Light brown liquid / Clear Colourless Oil	<a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	115.4±40.0 °C (Predicted)	<a href="#">[5]</a>
Density	1.504 g/mL	<a href="#">[5]</a>
CAS Number	1514-96-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
InChI Key	OVEGSCLVOXWLIV- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Canonical SMILES	C1=CN=C(N=C1Cl)C(F)(F)F	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

### Synthesis of 4-Chloro-2-(trifluoromethyl)pyrimidine

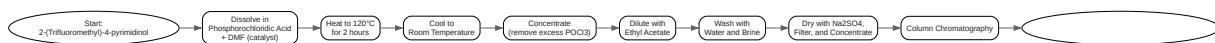
A common synthetic route to **4-Chloro-2-(trifluoromethyl)pyrimidine** involves the chlorination of 2-(trifluoromethyl)pyrimidin-4-ol.[\[4\]](#)

Starting Material: 2-(Trifluoromethyl)-4-pyrimidinol Reagents: Phosphorochloridic acid (phosphoryl chloride), N,N-dimethylformamide (catalyst) Solvents: Ethyl acetate, water, saturated brine Purification: Column chromatography

Detailed Procedure:[\[4\]](#)

- 2-(Trifluoromethyl)-4-pyrimidinol (4.00 g, 24.38 mmol) is dissolved in phosphorochloridic acid (20 mL, 214.57 mmol).
- A drop of N,N-dimethylformamide is added as a catalyst.
- The reaction mixture is heated to 120 °C and maintained at this temperature for 2 hours.
- After the reaction is complete, the mixture is cooled to room temperature.

- Excess phosphoryl chloride is removed under vacuum.
- The residue is diluted with ethyl acetate (100 mL).
- The organic layer is washed sequentially with water (100 mL) and saturated brine (100 mL).
- The organic layer is then dried with anhydrous sodium sulfate, filtered, and concentrated in vacuum.
- The resulting residue is purified by column chromatography using a heptane solution of 50% ethyl acetate as the eluent.
- This process yields **4-chloro-2-(trifluoromethyl)pyrimidine** (2.52 g, 13.8 mmol, 56% yield) as a light brown liquid.

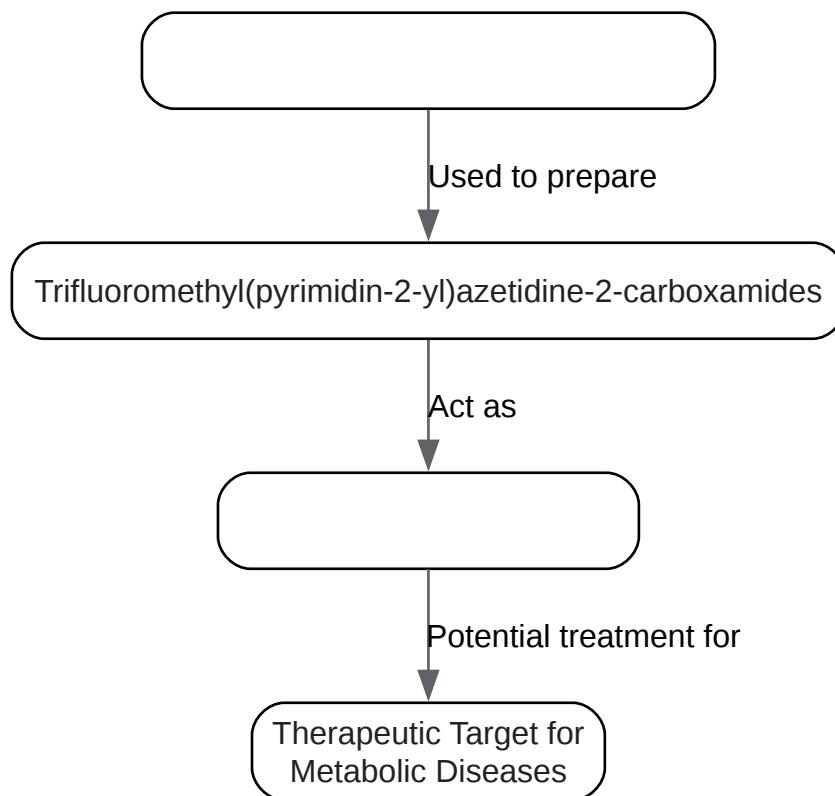


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Caption: Workflow for the synthesis of **4-Chloro-2-(trifluoromethyl)pyrimidine**.

## Applications in Drug Discovery

**4-Chloro-2-(trifluoromethyl)pyrimidine** serves as a crucial intermediate in the synthesis of pharmacologically active molecules. A notable application is in the preparation of potent and orally bioavailable Takeda G-protein coupled receptor 5 (TGR5) agonists.<sup>[4][5]</sup> TGR5, also known as G-protein coupled bile acid receptor 1 (GPBAR1), is a promising target for the treatment of metabolic diseases.



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Caption: Role as an intermediate for TGR5 agonists.

## Safety and Handling

Hazard Class: IRRITANT[\[5\]](#)

GHS Hazard Statements:

- H226: Flammable liquid and vapor[\[1\]](#)
- H302: Harmful if swallowed[\[1\]](#)
- H312: Harmful in contact with skin[\[1\]](#)
- H315: Causes skin irritation[\[1\]](#)
- H332: Harmful if inhaled[\[1\]](#)

Storage: Store under an inert gas (nitrogen or Argon) at 2-8°C.[\[5\]](#)

It is imperative to handle this compound in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

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## References

- 1. 4-Chloro-2-(trifluoromethyl)pyrimidine | C5H2ClF3N2 | CID 15294369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fluorochem.co.uk [fluorochem.co.uk]
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- 4. 4-CHLORO-2-(TRIFLUOROMETHYL)PYRIMIDINE | 1514-96-1 [chemicalbook.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)